

Personal protective equipment for handling dl-Alanyl-dl-valine

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Compound of Interest

Compound Name: *dl-Alanyl-dl-valine*

Cat. No.: B162794

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Essential Safety and Handling Guide for dl-Alanyl-dl-valine

For researchers, scientists, and professionals in drug development, ensuring safe handling of chemical compounds like **dl-Alanyl-dl-valine** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **dl-Alanyl-dl-valine**, specific personal protective equipment should be worn to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on the substance's Safety Data Sheet (SDS).^[1]

PPE Category	Recommendation	Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Skin Protection	Fire/flammable resistant and impervious clothing; chemical resistant gloves	Handle with appropriate gloves. [1]
Respiratory Protection	Use in a well-ventilated area to avoid dust and aerosol formation	If ventilation is inadequate, use a suitable respirator. [1]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **dl-Alanyl-dl-valine** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area.[\[1\]](#)
- Wear the appropriate personal protective equipment, including safety goggles, gloves, and protective clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)
- Keep the container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)

Disposal Plan

The disposal of **dl-Alanyl-dl-valine** and any contaminated materials must be conducted in accordance with local, regional, and national regulations.

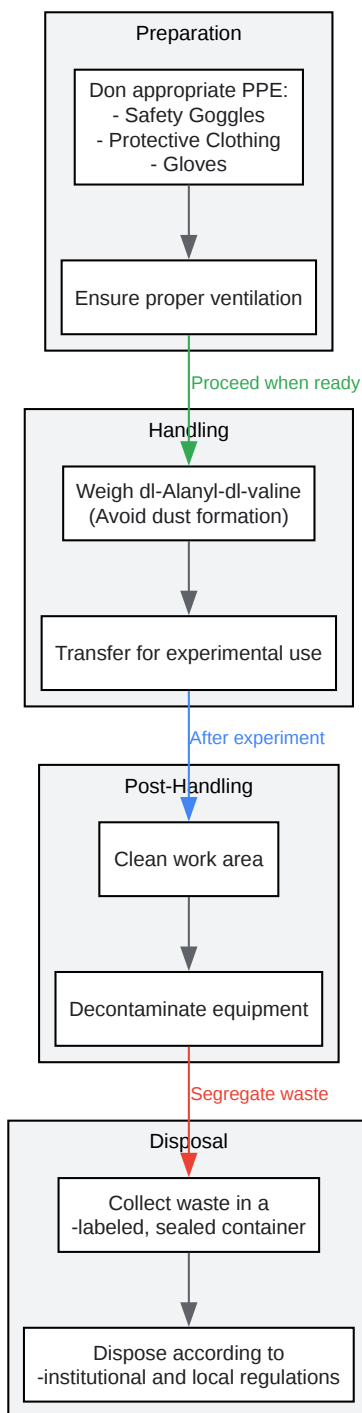
Disposal Steps:

- Collection: Collect the material and place it in a suitable, closed container for disposal.^[1]
- Labeling: Clearly label the container with the contents.
- Consultation: Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.^[1]

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for the safe handling of **dl-Alanyl-dl-valine** in a laboratory setting.

Safe Handling Workflow for dl-Alanyl-dl-valine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **dl-Alanyl-dl-valine**.

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References

- 1. echemi.com [echemi.com]
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